

Understanding the Hazard Profile: A Synthesis of Analogue Data

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Ethyl 2-bromo-6-iodobenzoate

Cat. No.: B15243560

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Ethyl 2-bromo-6-iodobenzoate is a disubstituted aromatic compound containing both bromine and iodine atoms ortho to an ethyl ester group. The hazard profile is likely dominated by the characteristics of halogenated aromatic compounds. Based on data for related molecules, it is prudent to assume this compound is an irritant and potentially harmful if not handled correctly.

Analogous compounds such as ethyl 2-bromobenzoate and ethyl 2-iodobenzoate are classified as causing skin and serious eye irritation, and may cause respiratory irritation.^[2] GHS classifications for similar compounds also indicate potential for harm if swallowed, in contact with skin, or if inhaled.^[3] Therefore, **Ethyl 2-bromo-6-iodobenzoate** should be treated as a hazardous substance.

Assumed GHS Hazard Classification:

- Skin Corrosion/Irritation: Category 2^[2]
- Serious Eye Damage/Eye Irritation: Category 2^[2]
- Specific Target Organ Toxicity (Single Exposure): Category 3 (Respiratory system)^[2]
- Acute Toxicity (Oral, Dermal, Inhalation): Potential for harm (Warning)^[3]

The signal word "Warning" is appropriate based on these potential hazards.[\[2\]](#)

Core Safety Directives: Engineering Controls and Personal Protective Equipment (PPE)

Given the irritant nature of the compound, a multi-layered approach to safety, prioritizing engineering controls and supplemented by robust PPE, is essential.

Engineering Controls: The First Line of Defense

The primary objective is to minimize exposure. All manipulations of **Ethyl 2-bromo-6-iodobenzoate** should be conducted in a well-ventilated area.

- Fume Hood: All weighing, transferring, and reaction set-ups involving this compound must be performed inside a certified chemical fume hood.[\[2\]](#)
- Ventilation Systems: Ensure general laboratory ventilation is adequate to prevent accumulation of vapors.[\[4\]](#)
- Emergency Stations: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation where the compound is handled.[\[4\]](#)[\[5\]](#)

Personal Protective Equipment (PPE): A Non-Negotiable Barrier

A comprehensive PPE protocol is mandatory to prevent dermal, ocular, and respiratory exposure.[\[2\]](#)

- Eye and Face Protection: Wear chemical safety goggles or glasses with side shields that conform to OSHA 29 CFR 1910.133 or European Standard EN166.[\[5\]](#)
- Skin Protection:
 - Gloves: Wear appropriate chemical-resistant gloves. Inspect gloves for integrity before each use.[\[4\]](#)

- Lab Coat/Clothing: A long-sleeved lab coat is required. For larger quantities or tasks with a higher risk of splashing, consider additional protective clothing.[\[4\]](#)
- Respiratory Protection: For standard laboratory use within a fume hood, respiratory protection may not be necessary. However, if vapors or aerosols could be generated outside of a fume hood, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[\[5\]](#)

Prudent Practices for Handling and Storage

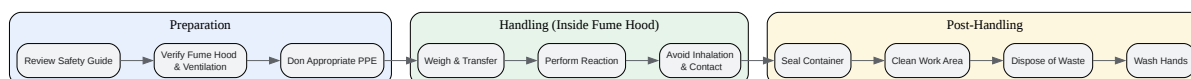
Adherence to strict handling and storage protocols is critical for maintaining a safe laboratory environment.

Safe Handling Workflow

The following workflow is designed to minimize exposure during routine laboratory operations.

- Pre-Use:
 - Read and understand this safety guide thoroughly.
 - Ensure the fume hood is operational and uncluttered.
 - Verify that an eyewash station and safety shower are accessible.[\[5\]](#)
 - Don the required PPE.[\[2\]](#)
- During Use:
 - Handle the compound exclusively within the fume hood.
 - Avoid breathing vapors or mists.[\[2\]](#)
 - Prevent contact with skin and eyes.[\[2\]](#)
 - Wash hands thoroughly after handling, even if gloves were worn.
- Post-Use:

- Tightly close the container.[2]
- Decontaminate the work area.
- Dispose of contaminated waste in a designated hazardous waste container.[6]
- Remove and properly store or dispose of PPE.



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Caption: Safe Handling Workflow for **Ethyl 2-bromo-6-iodobenzoate**.

Storage and Stability

- Storage Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[2][5]
- Incompatibilities: Keep away from strong oxidizing agents and strong acids.[6]
- Stability: The compound is expected to be stable under normal storage conditions.[6]
- Hazardous Decomposition Products: Thermal decomposition may produce carbon monoxide, carbon dioxide, and hydrogen halides (including hydrogen bromide and hydrogen iodide).[6]

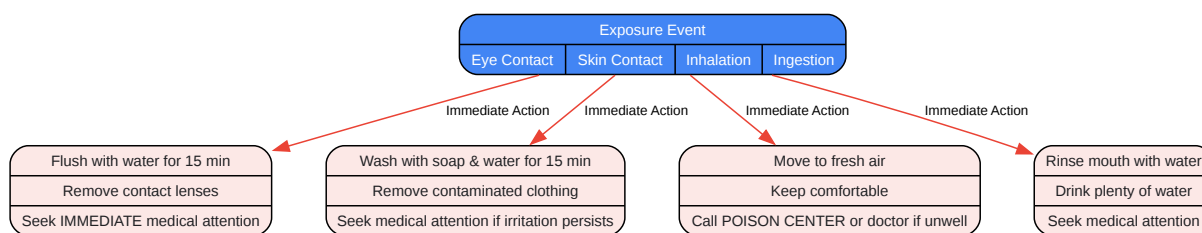
Emergency Response Protocols

Rapid and correct response to an exposure or spill is crucial.

First Aid Measures

The following procedures are based on the expected irritant properties of the compound.[6]

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.[5][7]
- Skin Contact: Immediately wash off with plenty of soap and water for at least 15 minutes. Remove contaminated clothing and wash it before reuse. If skin irritation occurs, get medical advice/attention.[7]
- Inhalation: Remove the person to fresh air and keep them comfortable for breathing. If you feel unwell, call a POISON CENTER or doctor.[6][7]
- Ingestion: Clean mouth with water and drink plenty of water afterwards. Do NOT induce vomiting. Seek medical attention.[2]



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Caption: First Aid Emergency Response Flowchart.

Accidental Release Measures

In the event of a spill, evacuate non-essential personnel.[8] Ensure adequate ventilation and remove all sources of ignition.[8] Wearing full PPE, cover the spill with an inert absorbent material (e.g., dry lime, sand, or soda ash) and collect it into a sealed container for disposal as hazardous waste.[8]

Physicochemical and Toxicological Data

The exact properties of **Ethyl 2-bromo-6-iodobenzoate** are not well-documented. The table below provides data synthesized from related compounds to offer a likely profile.

Property	Estimated Value / Information	Source Analogue(s)
Molecular Formula	C ₉ H ₈ BrIO ₂	N/A (from name)
Molecular Weight	354.97 g/mol	N/A (from formula)
Appearance	Likely a liquid, colorless to light yellow	Ethyl 2-iodobenzoate, Ethyl 2-bromobenzoate[2]
Odor	No information available	[2]
Water Solubility	Likely slightly soluble or insoluble	Ethyl 4-bromobenzoate[6]
Acute Toxicity	The toxicological properties have not been fully investigated. Assume harmful.	Ethyl 4-bromobenzoate[6]
Carcinogenicity	No known carcinogenic chemicals in structurally similar products.	Ethyl 4-bromobenzoate[6]
Germ Cell Mutagenicity	No data available.	Ethyl 4-bromobenzoate[6]
Reproductive Toxicity	No data available.	Ethyl 4-bromobenzoate[6]

Conclusion: A Commitment to Proactive Safety

While a specific SDS for **Ethyl 2-bromo-6-iodobenzoate** is elusive, a robust safety framework can be constructed by analyzing its structural components and the known hazards of analogous chemicals. Researchers and professionals in drug development must treat this compound with caution, assuming it to be an irritant to the eyes, skin, and respiratory system. The diligent application of engineering controls, consistent use of appropriate PPE, and adherence to prudent handling practices are paramount to ensuring a safe research environment. This guide serves as a foundational document to be integrated into a comprehensive, lab-specific risk assessment.

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